

synthesis of 2-[(4-Chlorophenyl)thio]-6-methoxypyridin-3-amine

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Compound of Interest

Compound Name: 2-[(4-Chlorophenyl)thio]-6-methoxypyridin-3-amine

CAS No.: 175135-95-2

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An In-Depth Technical Guide to the Synthesis of 2-[(4-Chlorophenyl)thio]-6-methoxypyridin-3-amine

Part 1: Executive Summary & Strategic Analysis

Target Molecule: 2-[(4-Chlorophenyl)thio]-6-methoxypyridin-3-amine Core Scaffold: 2,3,6-Trisubstituted Pyridine Primary Application: Medicinal Chemistry (Kinase Inhibitors, Allosteric Modulators)

This guide details a robust, scalable synthetic route for 2-[(4-Chlorophenyl)thio]-6-methoxypyridin-3-amine. The synthesis hinges on the regioselective nucleophilic aromatic substitution (S_NAr) of the highly activated scaffold 2,6-dichloro-3-nitropyridine.

The strategy exploits the differential electrophilicity of the C2 and C6 positions on the pyridine ring. The C2 position, being ortho to the electron-withdrawing nitro group, is kinetically more labile toward nucleophilic attack than the C6 position (para to nitro).^[1] By controlling the

sequence of nucleophile addition—introducing the thiol first, followed by the alkoxide—we ensure the correct regioisomer is formed before the final reduction of the nitro group.

Part 2: Retrosynthetic Logic & Pathway Visualization

The retrosynthetic analysis reveals that the target molecule can be disconnected into three primary components: the 2,6-dichloro-3-nitropyridine core, 4-chlorothiophenol, and sodium methoxide.

Critical Decision Point: The sequence of addition is paramount.

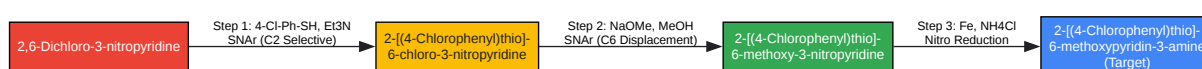
- Path A (Correct): Thiol addition

Methoxide addition. The thiol attacks the most activated C2 position.

- Path B (Incorrect): Methoxide addition

Thiol addition. Methoxide in non-polar solvents may attack C2, but in polar protic solvents, mixtures can occur. Furthermore, displacing a C2-methoxy group with a thiol later is thermodynamically difficult.

Synthesis Workflow Diagram:



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Caption: Sequential regioselective SNAr cascade followed by chemoselective nitro reduction.

Part 3: Detailed Experimental Protocol

Step 1: Regioselective SNAr with 4-Chlorothiophenol

Objective: Install the thioether at the C2 position. Mechanism: The nitro group at C3 activates the C2-chlorine via the ortho-effect (inductive and resonance withdrawal), making it significantly

more electrophilic than the C6-chlorine.

Reagents:

- 2,6-Dichloro-3-nitropyridine (1.0 equiv)[\[2\]](#)
- 4-Chlorothiophenol (1.05 equiv)
- Triethylamine (Et₃N) (1.2 equiv)
- Solvent: Dichloromethane (DCM) or Acetonitrile (MeCN)

Protocol:

- Dissolution: Dissolve 2,6-dichloro-3-nitropyridine (10.0 g, 51.8 mmol) in anhydrous DCM (100 mL) under an inert atmosphere (N₂). Cool the solution to 0°C using an ice bath.
- Addition: Add triethylamine (8.6 mL, 62.2 mmol) followed by the dropwise addition of a solution of 4-chlorothiophenol (7.88 g, 54.4 mmol) in DCM (20 mL). Note: Thiols are potent sensitizers; handle in a fume hood.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) and stir for another 2–4 hours. Monitor by TLC (Hexane/EtOAc 4:1). The starting material (R_f ~0.[\[3\]](#)) should disappear, replaced by the product (R_f ~0.5).
- Workup: Quench with water (50 mL). Separate the organic layer and wash with saturated NaHCO₃ (2 x 50 mL) to remove excess thiol, followed by brine. Dry over Na₂SO₄.
- Purification: Concentrate in vacuo. Recrystallize the yellow solid from Ethanol/Hexane to yield 2-[(4-chlorophenyl)thio]-6-chloro-3-nitropyridine.
 - Expected Yield: 85–92%

Step 2: Methoxylation (S_NAr at C6)

Objective: Displace the remaining C6-chlorine with a methoxy group. Mechanism: Although the C2 position is now substituted, the C6-chlorine remains activated by the para-nitro group (relative to C3, the electronic communication is through the conjugated system).

Reagents:

- Intermediate 1 (from Step 1) (1.0 equiv)
- Sodium Methoxide (NaOMe) (1.1 equiv) - Use 0.5M solution in MeOH or freshly prepared.
- Solvent: Methanol (MeOH)

Protocol:

- Preparation: Suspend Intermediate 1 (10.0 g, 33.2 mmol) in anhydrous MeOH (80 mL).
- Addition: Add NaOMe solution (25% wt in MeOH, or solid dissolved in MeOH) dropwise at RT.
- Reaction: Heat the mixture to reflux (65°C) for 3–6 hours.
 - Critical Control: Do not overheat or extend time unnecessarily, as the thiolate at C2 is a potential leaving group (though poorer than Cl). Monitor strictly by HPLC or TLC.
- Workup: Cool to RT. Concentrate to ~20% volume. Pour into ice-water (200 mL). The product should precipitate as a yellow/orange solid.
- Isolation: Filter the solid, wash with cold water, and dry under vacuum.
 - Product: 2-[(4-chlorophenyl)thio]-6-methoxy-3-nitropyridine.
 - Expected Yield: 80–88%

Step 3: Chemoselective Nitro Reduction

Objective: Reduce the nitro group to an amine without dehalogenating the aryl chloride or poisoning the catalyst with sulfur. Constraint: Avoid Pd/C hydrogenation. Sulfur poisons Palladium catalysts, and catalytic hydrogenation can cause hydrodechlorination of the 4-chlorophenyl ring. Selected Method: Iron (Fe) powder with Ammonium Chloride (NH₄Cl).

Reagents:

- Intermediate 2 (from Step 2) (1.0 equiv)

- Iron Powder (5.0 equiv) - Fine mesh (<325 mesh) preferred.
- Ammonium Chloride (5.0 equiv)
- Solvent: Ethanol/Water (4:1 ratio)

Protocol:

- Setup: In a round-bottom flask, mix Intermediate 2 (5.0 g, 16.8 mmol) with Ethanol (40 mL) and Water (10 mL).
- Activation: Add NH₄Cl (4.5 g, 84.0 mmol) and Iron powder (4.7 g, 84.0 mmol).
- Reaction: Heat to reflux (80°C) with vigorous mechanical stirring (Fe powder is heavy). Stir for 2–4 hours. The yellow color of the nitro compound will fade to a pale off-white/grey slurry.
- Workup: Filter the hot mixture through a Celite pad to remove iron residues. Wash the pad with hot ethanol.
- Isolation: Concentrate the filtrate to remove ethanol. Extract the aqueous residue with Ethyl Acetate (3 x 50 mL). Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: If necessary, purify via flash column chromatography (SiO₂, Hexane/EtOAc gradient 10% 40%).
 - Final Product: **2-[(4-Chlorophenyl)thio]-6-methoxypyridin-3-amine**.
 - Appearance: Off-white to pale yellow solid.
 - Expected Yield: 75–85%^[4]

Part 4: Analytical Validation & Troubleshooting

Key Characterization Data (Predicted):

- ¹H NMR (DMSO-d₆, 400 MHz):

- ~3.80 ppm (s, 3H, -OCH₃).
- ~5.0–6.0 ppm (br s, 2H, -NH₂).
- ~6.1 ppm (d, 1H, Pyridine H5, ortho to OMe).
- ~7.1 ppm (d, 1H, Pyridine H4, ortho to NH₂).
- ~7.3–7.5 ppm (m, 4H, Ar-H).
- Mass Spectrometry (ESI+):
 - Expected [M+H]⁺: ~267.03 (Calculated for C₁₂H₁₁ClN₂OS). Note the Chlorine isotope pattern (3:1 ratio of M : M+2).

Troubleshooting Table:

Issue	Probable Cause	Solution
Mixture of Isomers in Step 1	Temperature too high; Solvent polarity.	Keep reaction at 0°C. Use non-polar solvents (DCM) to maximize the ortho-nitro directing effect (chelation control is less relevant here, but sterics favor C2).
Low Yield in Step 2	Incomplete displacement; Hydrolysis.	Ensure anhydrous MeOH is used. ^[5] If reaction is slow, use a sealed tube at 80°C, but monitor for side reactions.
Dechlorination in Step 3	Reduction conditions too harsh.	Strictly avoid Zn/HCl or catalytic hydrogenation. Stick to Fe/NH ₄ Cl or SnCl ₂ /EtOH. ^[6]
Catalyst Poisoning	Sulfur binding to metal.	Do not use Pd/C. If using Raney Ni, use excess, but Fe is safer and cheaper.

References

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